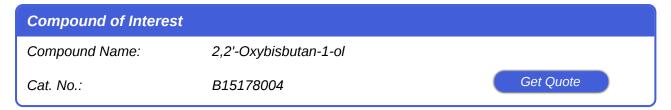


Commercial Availability and Technical Profile of 2,2'-Oxybisbutan-1-ol

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability, physicochemical properties, and a plausible synthetic route for **2,2'-Oxybisbutan-1-ol** (CAS No. 55011-26-2). The information is intended to assist researchers and professionals in sourcing and utilizing this chemical compound for their scientific endeavors.

Commercial Availability

2,2'-Oxybisbutan-1-ol is commercially available from various chemical suppliers. While not as common as some other diols, it can be sourced through specialized chemical companies. Researchers looking to procure this compound can inquire with the following suppliers who have listed it in their catalogues:

- CHEMOS GmbH & Co. KG
- Angene International Limited
- DAYANG CHEM (HANGZHOU) CO.,LTD.

It is recommended to contact these suppliers directly to obtain information on purity, available quantities, and lead times.

Physicochemical Data



A detailed Technical Data Sheet (TDS) or Certificate of Analysis (CoA) for **2,2'-Oxybisbutan-1-ol** is not readily available in the public domain. However, based on available information from chemical databases, the following properties can be summarized. Researchers should verify these properties with the supplier upon purchase.

Property	Value	Source
CAS Number	55011-26-2	ChemicalBook[1]
Molecular Formula	C8H18O3	ChemicalBook[1]
Molecular Weight	162.23 g/mol	ChemicalBook[1]
Purity	Supplier dependent; request CoA.	-
Boiling Point	Data not available	-
Density	Data not available	-
Appearance	Supplier dependent; likely a liquid	-

Experimental Protocols

A specific, peer-reviewed synthesis protocol for **2,2'-Oxybisbutan-1-ol** is not prominently available in the scientific literature. However, based on its structure as an ether diol, a plausible and common method for its synthesis would be the Williamson ether synthesis.[2][3][4][5][6] This method involves the reaction of an alkoxide with a primary alkyl halide.

General Williamson Ether Synthesis for Ether Diols:

This is a representative protocol and may require optimization for the specific synthesis of **2,2'-Oxybisbutan-1-ol**.

Materials:

• A suitable butanol derivative with a leaving group (e.g., a halohydrin like 2-chloro-1-butanol or a tosylate).



- A corresponding butanediol or a protected butanol derivative to act as the nucleophile.
- A strong base to form the alkoxide (e.g., sodium hydride, sodium metal).
- Anhydrous aprotic solvent (e.g., THF, DMF).

Procedure:

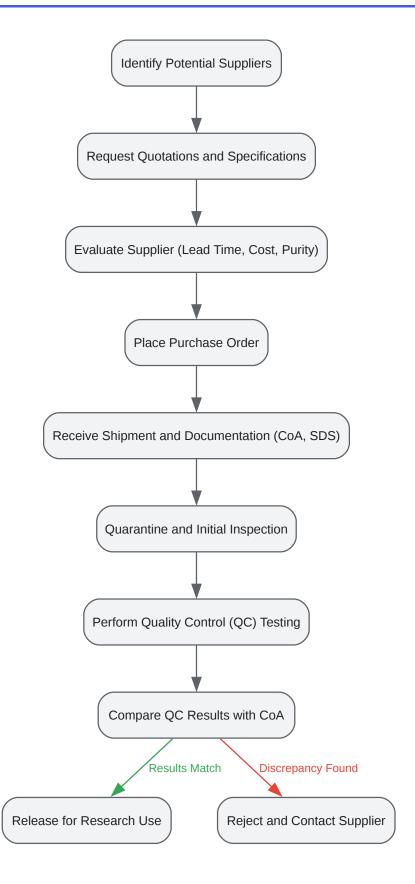
- The alcohol (nucleophile) is dissolved in the anhydrous solvent under an inert atmosphere (e.g., nitrogen or argon).
- The strong base is added portion-wise at a controlled temperature (often 0 °C) to deprotonate the alcohol and form the alkoxide.
- The alkyl halide (electrophile) is then added dropwise to the reaction mixture.
- The reaction is stirred at a suitable temperature (ranging from room temperature to reflux)
 until the reaction is complete, which can be monitored by techniques like Thin Layer
 Chromatography (TDC).
- Upon completion, the reaction is quenched, typically with water or a saturated aqueous solution of ammonium chloride.
- The product is then extracted into an organic solvent.
- The combined organic layers are washed, dried, and the solvent is removed under reduced pressure.
- The crude product is purified, for example by distillation or column chromatography, to yield the final ether diol.

Visualizations

Procurement and Quality Control Workflow

The following diagram illustrates a typical workflow for sourcing and verifying the quality of a chemical like **2,2'-Oxybisbutan-1-ol** for research purposes.





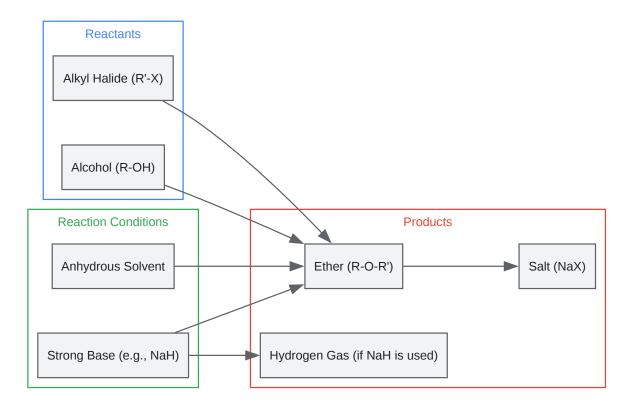
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Caption: Workflow for procurement and quality assurance of **2,2'-Oxybisbutan-1-ol**.



Plausible Synthetic Pathway

The diagram below illustrates a generalized Williamson ether synthesis route for an ether diol.



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Caption: Generalized Williamson ether synthesis pathway.

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References

- 1. 2,2'-oxybisbutan-1-ol | 55011-26-2 [amp.chemicalbook.com]
- 2. Williamson Ether Synthesis Chemistry Steps [chemistrysteps.com]



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- 3. Williamson ether synthesis Wikipedia [en.wikipedia.org]
- 4. byjus.com [byjus.com]
- 5. masterorganicchemistry.com [masterorganicchemistry.com]
- 6. chem.libretexts.org [chem.libretexts.org]
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